

PZ703b: A Novel Therapeutic Approach for Neurodegenerative Disease

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Compound of Interest

Compound Name: PZ703b

Cat. No.: B10831864

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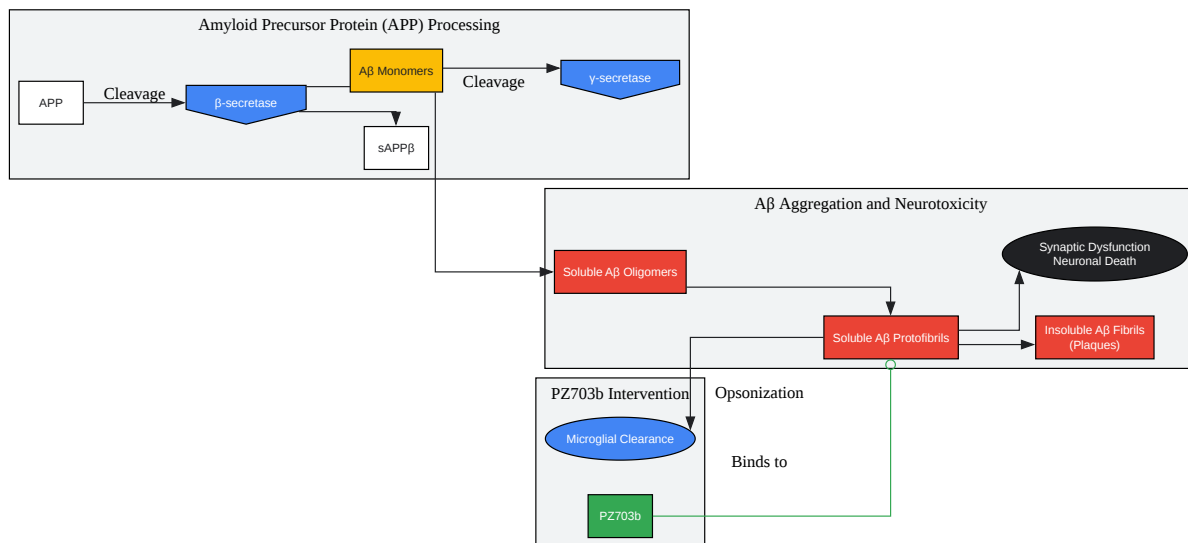
An In-depth Technical Guide for Researchers and Drug Development Professionals

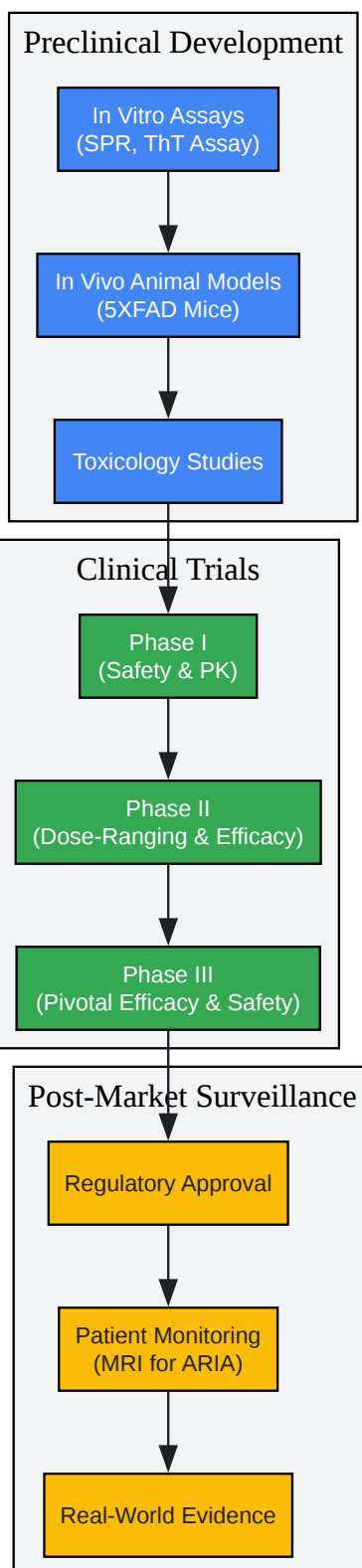
Introduction

Neurodegenerative diseases, such as Alzheimer's disease, are characterized by the progressive loss of structure and function of neurons. A key pathological hallmark of Alzheimer's disease is the accumulation of amyloid-beta ($A\beta$) plaques in the brain. **PZ703b** is a humanized monoclonal antibody designed to selectively target and clear soluble $A\beta$ protofibrils, which are considered to be the most neurotoxic species of $A\beta$. This document provides a comprehensive overview of the mechanism of action, preclinical and clinical data, and key experimental protocols related to **PZ703b**.

Mechanism of Action

PZ703b exerts its therapeutic effect by targeting the amyloid cascade. It preferentially binds to soluble $A\beta$ protofibrils, preventing their aggregation into insoluble plaques and facilitating their clearance from the brain. This targeted approach aims to reduce synaptic dysfunction and neuronal death, thereby slowing the progression of cognitive decline.





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